

Application Notes and Protocols for C4-Ceramide-Induced Apoptosis in Cell Culture

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Compound of Interest

Compound Name: C4-ceramide

Cat. No.: B15286528

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **C4-ceramide** to induce apoptosis in cell culture. This document outlines the mechanism of action, offers detailed protocols for assessing apoptosis, and presents quantitative data to facilitate experimental design.

Introduction

Ceramides are a class of lipid molecules that function as critical signaling molecules in various cellular processes, including the regulation of programmed cell death, or apoptosis. **C4-ceramide**, a synthetic, cell-permeable short-chain ceramide, is a powerful tool for inducing apoptosis in vitro. Its ability to mimic the action of endogenous ceramides allows researchers to investigate the apoptotic signaling cascade and screen for potential therapeutic agents that modulate this pathway.

Ceramides play a central role in the intrinsic pathway of apoptosis.^{[1][2]} Cellular stress signals can lead to the accumulation of ceramides in the mitochondrial outer membrane.^[2] There, they can form channels that increase the membrane's permeability, leading to the release of pro-apoptotic proteins like cytochrome c from the mitochondrial intermembrane space into the cytosol.^{[1][2]} This event triggers the activation of a cascade of caspases, which are proteases that execute the apoptotic program.^{[1][2]} **C4-ceramide**-induced apoptosis can occur through

both caspase-dependent and caspase-independent pathways and may also involve the generation of reactive oxygen species (ROS).[3]

Data Presentation

The efficacy of **C4-ceramide** in inducing apoptosis is both concentration- and time-dependent, with significant variability observed across different cell types. The following table summarizes effective concentrations and incubation times reported in various studies.

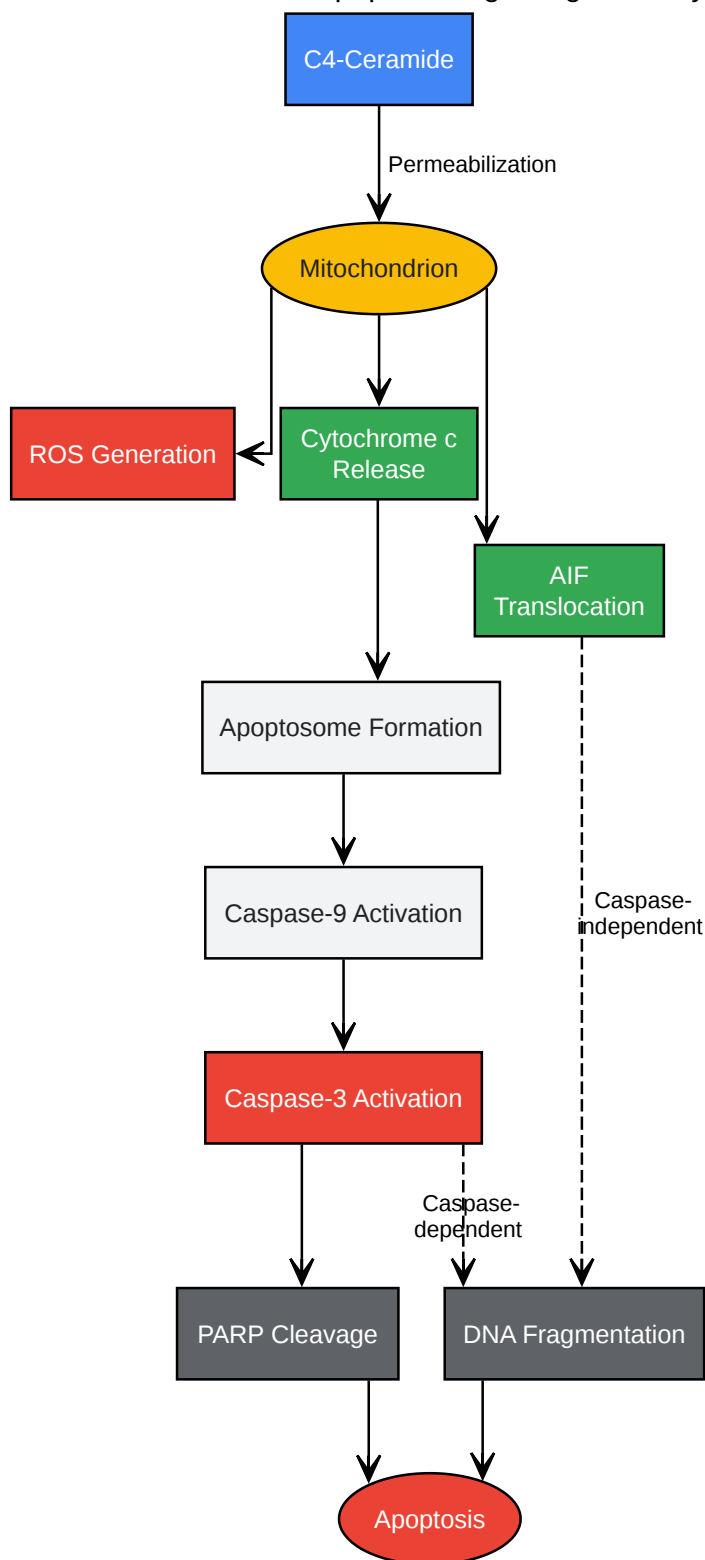
| Cell Type | Effective Concentration Range (µM) | Incubation Time (hours) | Observed Effects |
|--|---|------------------------------|--|
| Human Adipose-Derived Mesenchymal Stem Cells (hASCs) | 10 - 100 | 6 - 24 | Loss of cell viability, ROS generation, mitochondrial membrane potential disruption, cytochrome c release, caspase-3 activation, AIF nuclear translocation.[3] |
| Human T-acute lymphoblastic leukemia (Jurkat) | Not specified for C4, but general ceramide elevation observed | 6 - 16 (with other inducers) | Ceramide accumulation, caspase activation, mitochondrial changes.[4] |
| Human Cardiomyocyte Cell Line (AC16) | Not specified for C4, but ceramide accumulation studied | 3 (hypoxia) | Increased ceramide levels associated with apoptosis.[5] |
| Ramos B-cells | Not specified for C4, but C16-ceramide studied | Not specified | Ceramide-induced PARP cleavage, DNA fragmentation, and loss of mitochondrial membrane potential. [6] |
| Rice Protoplasts | C2/C6-ceramide used | Not specified | ROS production, cytosolic calcium elevation, caspase-3 like activity.[7] |

Note: The optimal concentration and incubation time should be determined empirically for each specific cell line and experimental condition.

Mandatory Visualizations

Signaling Pathway of C4-Ceramide-Induced Apoptosis

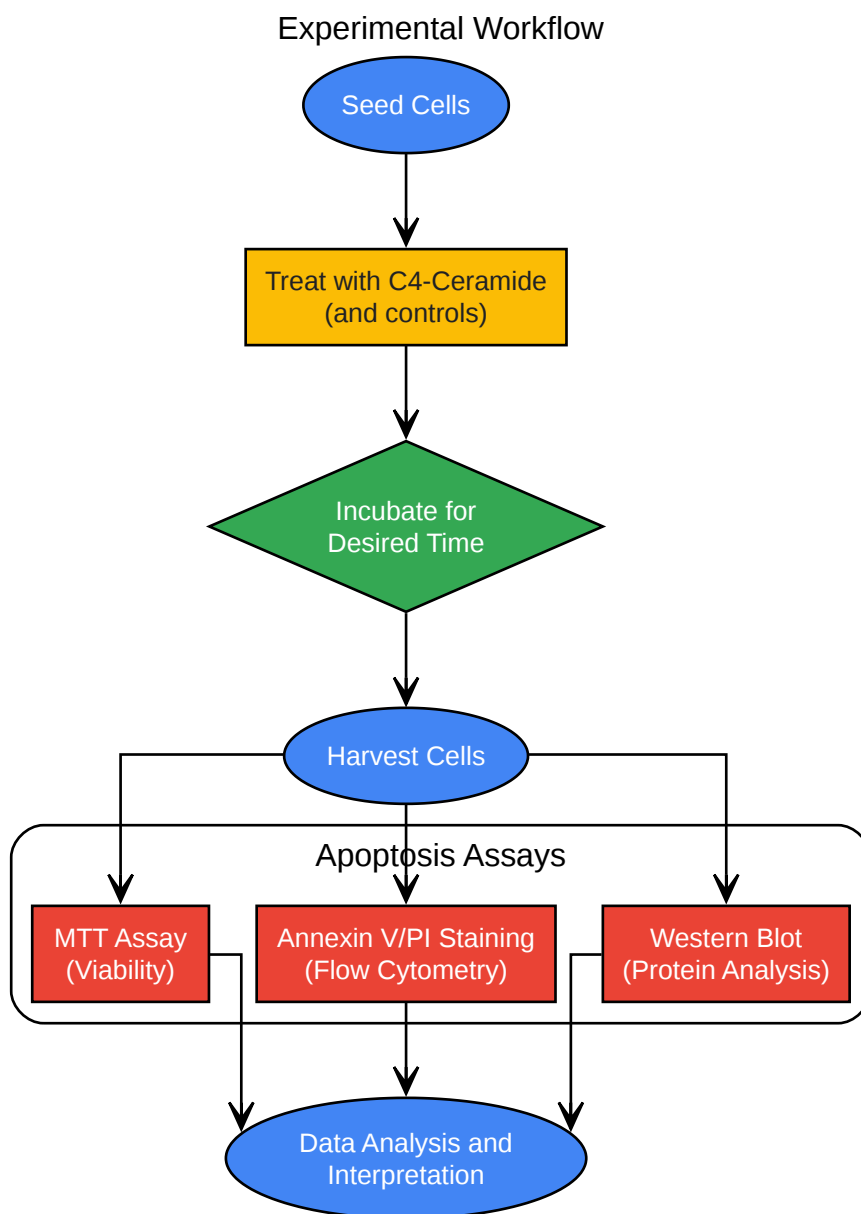
C4-Ceramide Induced Apoptosis Signaling Pathway



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Caption: **C4-Ceramide** induced apoptosis signaling cascade.

Experimental Workflow for Assessing **C4-Ceramide** Induced Apoptosis



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